Application Notes and Protocols: Preparation of FK888 Stock Solution

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Compound of Interest	
Compound Name:	*FK888*
CAS No.:	*138449-07-7*
Cat. No.:	*B1672746*

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Introduction

FK888 is a potent and selective non-peptide antagonist of the tachykinin neurokinin 1 (NK1) receptor, with a high affinity for the human NK1 receptor.[1] It is a valuable tool in neuroscience and pharmacology research for investigating the role of Substance P and the NK1 receptor in various physiological and pathological processes, including pain, inflammation, and mood disorders. Accurate and consistent preparation of **FK888** stock solutions is critical for obtaining reliable and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **FK888** stock solutions.

Physicochemical and Solubility Data

A summary of the key physicochemical and solubility properties of **FK888** is presented in the table below. This information is essential for accurate preparation of stock solutions and for understanding the behavior of the compound in experimental settings.

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Property	Value	Source
Molecular Formula	$C_{36}H_{36}N_4O_4$	[1][2][3]
Molecular Weight	588.69 g/mol	[3]
CAS Number	138449-07-7	[1][3]
Appearance	Solid powder	[1]
Purity	≥98% (HPLC)	[3]
Solubility in DMSO	58.87 mg/mL (100 mM)	[3]
Solubility in Ethanol	58.87 mg/mL (100 mM)	[3]

Experimental Protocols

Materials and Equipment

- **FK888** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Protocol for Preparing a 10 mM **FK888** Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **FK888** in DMSO. The concentration can be adjusted as needed based on experimental requirements.

- Pre-weighing Preparation: Before handling the **FK888** powder, ensure that all necessary personal protective equipment (PPE), including gloves and a lab coat, is worn. Allow the **FK888** vial to equilibrate to room temperature before opening to prevent condensation of moisture.

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- Weighing **FK888**: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **FK888** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.89 mg of **FK888** (Molecular Weight: 588.69 g/mol).

- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **FK888** powder. To continue the example, add 1 mL of DMSO to the 5.89 mg of **FK888**.

- Dissolution: Close the tube tightly and vortex the solution until the **FK888** powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles. Gentle warming may be applied if necessary to aid dissolution, but avoid excessive heat.

- Aliquoting and Storage: For ease of use and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for long-term storage.[1] For short-term storage, 0-4°C is acceptable for days to weeks.[1]

Storage and Stability

Proper storage of **FK888**, both in its solid form and as a stock solution, is crucial for maintaining its stability and activity.

- Solid **FK888**: The solid powder should be stored in a dry, dark place at -20°C for long-term storage (months to years).[1] For short-term storage (days to weeks), it can be kept at 0-4°C. [1]

- **FK888** Stock Solutions: Aliquoted stock solutions in DMSO should be stored at -20°C for long-term stability.[1] Avoid repeated freeze-thaw cycles, as this can lead to degradation of the compound. When stored properly, the shelf life is greater than two years.[1]

Visualizations

Experimental Workflow: **FK888** Stock Solution Preparation

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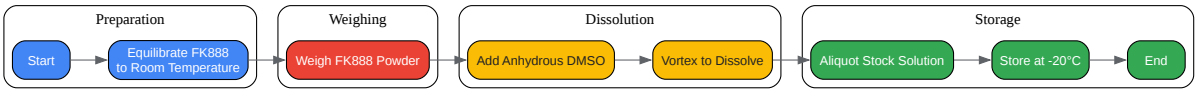

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Caption: Workflow for the preparation of an **FK888** stock solution.

Signaling Pathway: NK1 Receptor Antagonism by **FK888**

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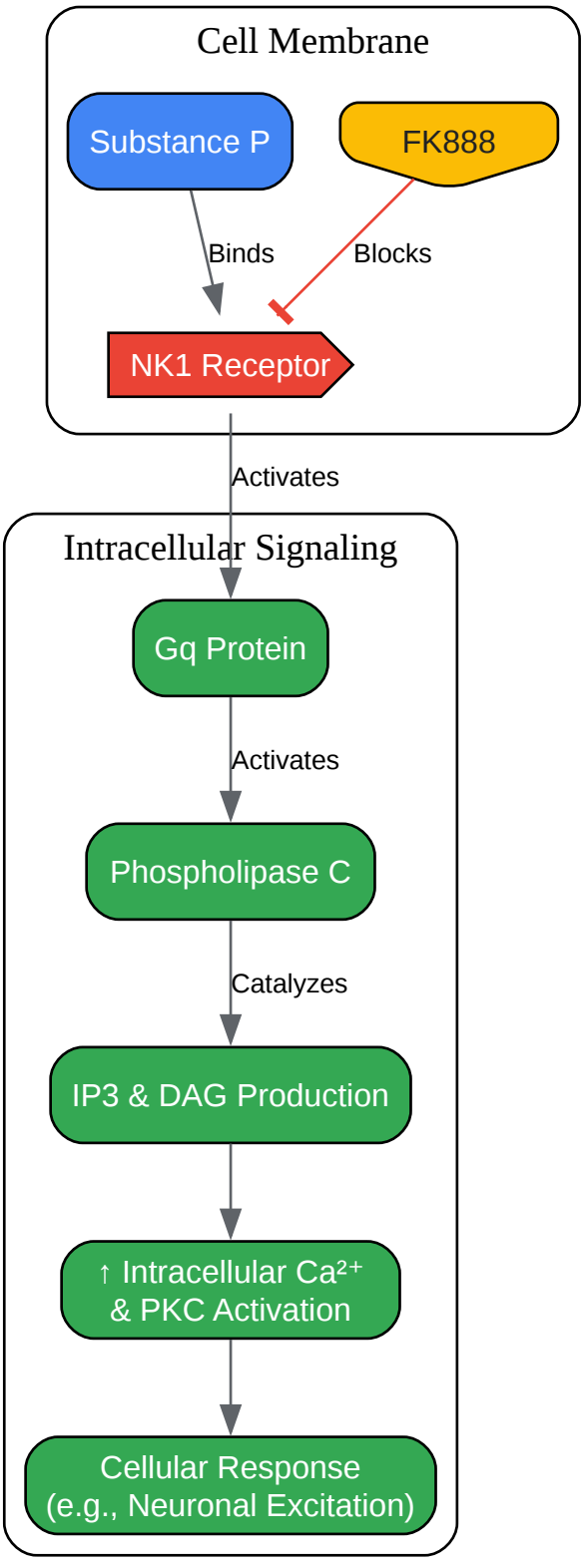

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Caption: Simplified signaling pathway of the NK1 receptor and its inhibition by **FK888**.

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